

Preparation of Nicotiflorin Standard Solution for Research Applications

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Compound of Interest

Compound Name: Nicotiflorin (Standard)

Cat. No.: B191644

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Application Note

This document provides detailed protocols for the preparation of nicotiflorin standard solutions for use in various research applications, including but not limited to, high-performance liquid chromatography (HPLC), cell-based assays, and other analytical methodologies. Accurate preparation of standard solutions is critical for obtaining reliable and reproducible experimental results.

Nicotiflorin, also known as Kaempferol-3-O-rutinoside, is a flavonoid glycoside found in various plants.^{[1][2]} It has garnered significant interest in the scientific community due to its potential therapeutic properties, including antioxidant, anti-inflammatory, and neuroprotective effects.^[1] Research has indicated its involvement in modulating key signaling pathways such as the Akt/FoxO/Bcl-2 and NF-κB pathways.^{[1][3]}

This application note outlines the necessary materials, equipment, and step-by-step procedures for the preparation of nicotiflorin stock and working solutions, as well as a protocol for its quantification using HPLC.

Physicochemical Properties of Nicotiflorin

A summary of the key physicochemical properties of nicotiflorin is presented in Table 1. This information is essential for accurate weighing, dissolution, and storage of the standard.

Property	Value	Reference
Molecular Formula	C ₂₇ H ₃₀ O ₁₅	[1]
Molecular Weight	594.5 g/mol	[1]
Appearance	Solid	[1]
Solubility	DMSO (~5 mg/mL), DMF (~3 mg/mL), Sparingly soluble in aqueous buffers. For aqueous solutions, it is recommended to first dissolve in DMSO and then dilute with the aqueous buffer.	[1]
UV/Vis λ _{max}	267, 349 nm	[1]
Storage	-20°C	[1]
Stability	≥ 4 years at -20°C	[1]

Experimental Protocols

Protocol 1: Preparation of Nicotiflorin Stock Solution (1 mg/mL)

This protocol describes the preparation of a 1 mg/mL stock solution of nicotiflorin in Dimethyl Sulfoxide (DMSO).

Materials:

- Nicotiflorin analytical standard (≥98% purity)
- Dimethyl Sulfoxide (DMSO), HPLC grade or equivalent
- Calibrated analytical balance
- Volumetric flask (e.g., 10 mL), Class A

- Pipettes and tips
- Vortex mixer
- Amber glass vials for storage

Procedure:

- **Weighing:** Accurately weigh approximately 10 mg of nicotiflorin standard powder onto a weighing paper using a calibrated analytical balance.
- **Transfer:** Carefully transfer the weighed powder into a 10 mL volumetric flask.
- **Dissolution:** Add approximately 7-8 mL of DMSO to the volumetric flask.
- **Mixing:** Gently swirl the flask and then vortex it until the nicotiflorin is completely dissolved. A brief sonication in a water bath can be used to aid dissolution if necessary.
- **Volume Adjustment:** Once completely dissolved, bring the solution to the 10 mL mark with DMSO.
- **Homogenization:** Cap the flask and invert it several times to ensure the solution is homogeneous.
- **Storage:** Transfer the stock solution into amber glass vials and store at -20°C. It is recommended to prepare aliquots to avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of Nicotiflorin Working Standard Solutions for HPLC Calibration

This protocol details the preparation of a series of working standard solutions from the 1 mg/mL stock solution for generating a calibration curve for HPLC analysis.

Materials:

- Nicotiflorin stock solution (1 mg/mL in DMSO)

- Methanol, HPLC grade (or a solvent mixture that matches the initial mobile phase composition)
- Volumetric flasks (e.g., 10 mL), Class A
- Micropipettes and tips
- HPLC vials

Procedure:

- Intermediate Dilution (100 µg/mL): Pipette 1 mL of the 1 mg/mL nicotiflorin stock solution into a 10 mL volumetric flask and dilute to the mark with methanol. This results in an intermediate solution of 100 µg/mL.
- Serial Dilutions: Prepare a series of working standards by further diluting the 100 µg/mL intermediate solution with methanol in separate volumetric flasks as described in Table 2.

Final Concentration (µg/mL)	Volume of 100 µg/mL Intermediate Solution (mL)	Final Volume (mL)
50	5.0	10
25	2.5	10
10	1.0	10
5	0.5	10
1	0.1	10

- Transfer: Transfer the final working standard solutions into labeled HPLC vials.
- Analysis: These working standards are now ready for injection into the HPLC system to generate a calibration curve.

Protocol 3: Quality Control of Nicotiflorin Standard by HPLC-UV

This protocol provides a general method for the quality control and quantification of nicotiflorin using a reverse-phase HPLC system with UV detection.

Instrumentation and Conditions:

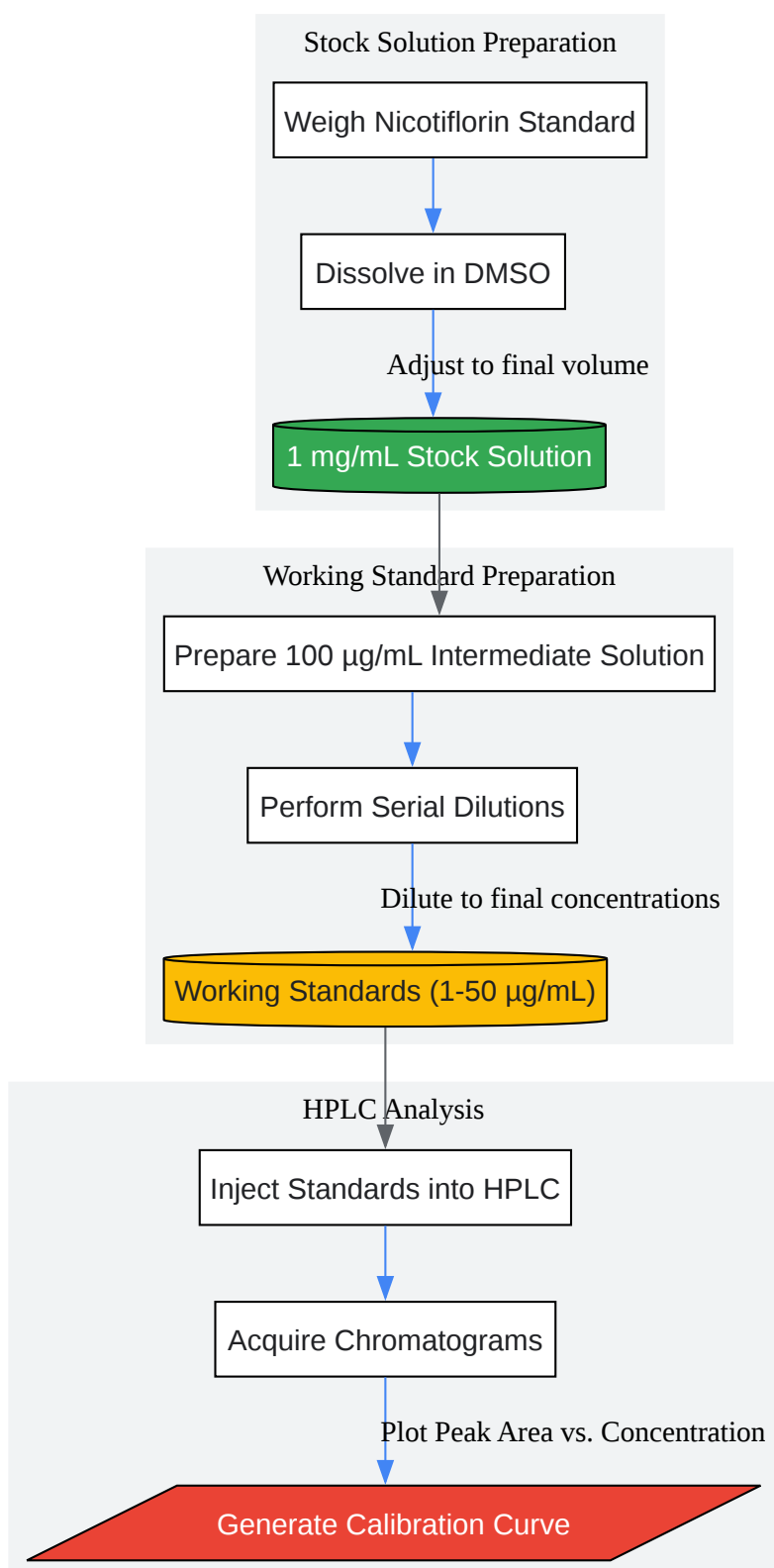
Parameter	Recommended Condition
HPLC System	A system equipped with a pump, autosampler, column oven, and UV/Vis or PDA detector.
Column	C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
Mobile Phase	A gradient or isocratic mixture of Acetonitrile (A) and water with an acid modifier (e.g., 0.1% formic acid or 0.1% acetic acid) (B). A typical starting gradient could be 20% A, increasing to 50% A over 20-30 minutes.
Flow Rate	1.0 mL/min.
Column Temperature	25-30°C.
Detection Wavelength	267 nm or 349 nm.
Injection Volume	10-20 µL.

Procedure:

- **System Equilibration:** Equilibrate the HPLC system with the initial mobile phase composition until a stable baseline is achieved.
- **Standard Injection:** Inject the prepared nicotiflorin working standard solutions in ascending order of concentration.
- **Data Acquisition:** Record the chromatograms and the peak areas for each standard.
- **Calibration Curve:** Plot a graph of peak area versus concentration for the working standards. Perform a linear regression to obtain the equation of the line and the correlation coefficient (R^2). An R^2 value > 0.999 is generally considered acceptable for a linear calibration curve.

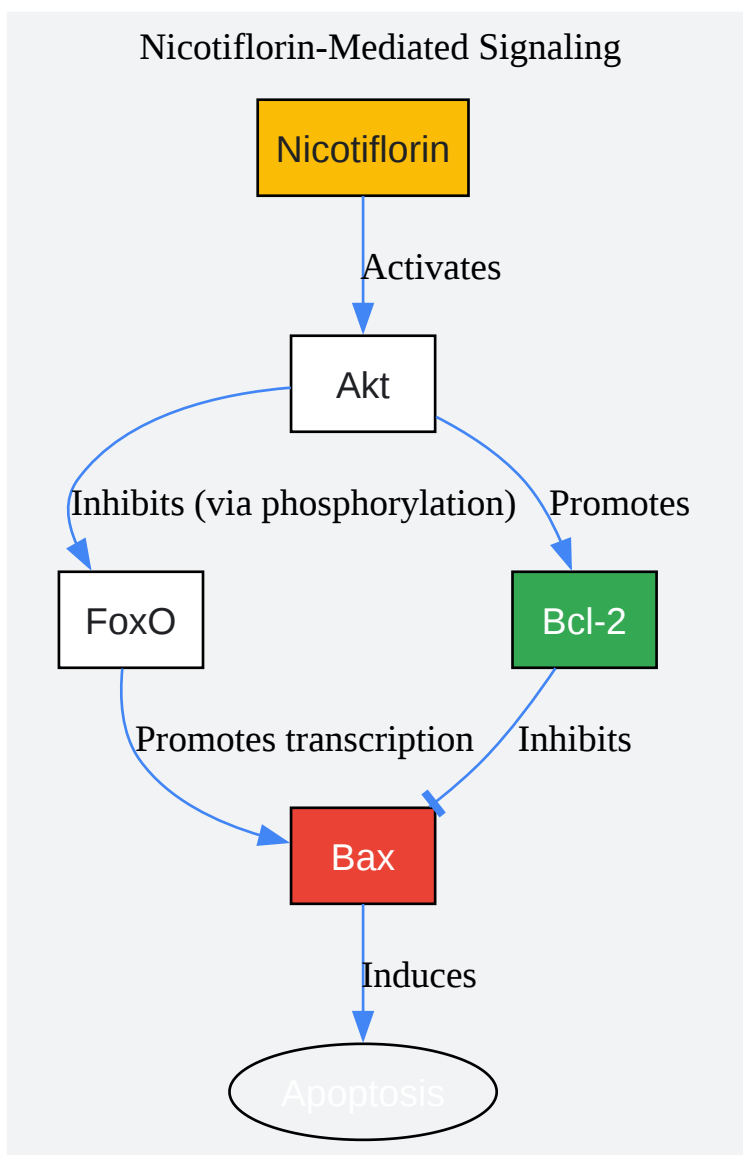
- Sample Analysis: Inject the unknown sample(s) and use the calibration curve to determine the concentration of nicotiflorin.

Visualizations



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Caption: Workflow for Nicotiflorin Standard Solution Preparation and Analysis.



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Caption: Nicotiflorin's modulation of the Akt/FoxO/Bcl-2 signaling pathway.

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